

octadecyltrimethylammonium bromide physical properties

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Compound of Interest

Compound Name: *Octadecyltrimethylammonium
bromide*

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An In-depth Technical Guide to the Physical Properties of **Octadecyltrimethylammonium Bromide** (OTAB)

Introduction

Octadecyltrimethylammonium bromide (OTAB), also known as stearyltrimethylammonium bromide (STAB), is a cationic surfactant belonging to the quaternary ammonium salt family.[1][2] Its chemical formula is $C_{21}H_{46}BrN$. [1][2] This amphiphilic molecule consists of a long hydrophobic octadecyl (C18) tail and a hydrophilic trimethylammonium head group. This structure allows OTAB to adsorb at interfaces and self-assemble in solution, making it a versatile compound with applications in various fields, including as a surfactant, emulsifier, stabilizer, and in the synthesis of nanoparticles.[3][4] It also exhibits biological activity, acting as an inhibitor of the GTPase enzyme dynamin and showing antibacterial properties against *Staphylococcus aureus*. [5][6]

General Physical Properties

Octadecyltrimethylammonium bromide typically presents as a white to off-white or yellowish crystalline solid or powder at room temperature.[1][2][3] It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.[1][2]

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₄₆ BrN	[1] [2] [5]
Molar Mass	392.5 g/mol	[1] [5]
Appearance	White to off-white or yellowish crystalline solid/powder	[1] [2] [3]
Melting Point	~250 °C (decomposes)	[1] [5]
Freezing Point	32 °C	[1]
Water Solubility	Soluble	[1] [2] [5]
Stability	Stable, but hygroscopic. Incompatible with strong oxidizing agents.	[1] [5]

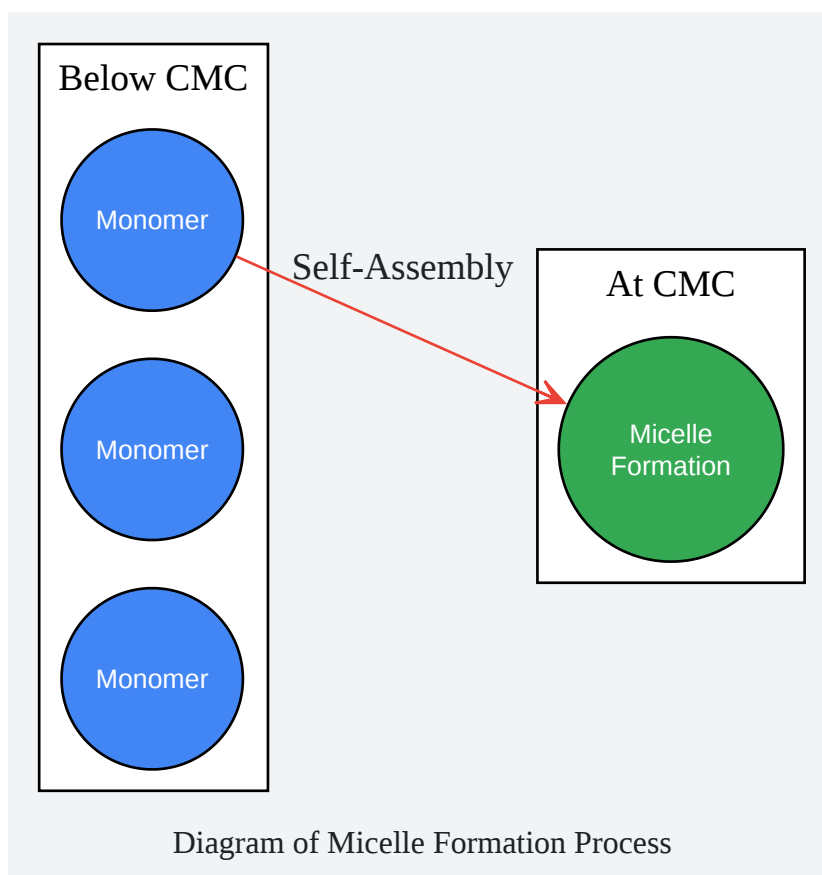
Physicochemical Properties in Aqueous Solution

The behavior of OTAB in aqueous solutions is central to its applications. Key parameters include its ability to lower surface tension and to form micelles above a certain concentration.

Property	Value	Conditions	Source(s)
Critical Micelle Concentration (CMC)	0.33 mM	In water	[5]
Varies with temperature and presence of co-solvents	313.15 K, with/without short-chain alcohols	[7]	
Surface Tension (0.1% solution)	34×10^{-3} N/m	20 °C	[8]
HLB (Hydrophile-Lipophile Balance) Value	15.7 - 15.8	[1][8]	
Krafft Point	Temperature-dependent, influenced by counterions	Aqueous solution	[9][10][11]

Micellization and Interfacial Adsorption

As a surfactant, OTAB molecules initially adsorb at the air-water interface when dissolved in water. As the concentration increases, the interface becomes saturated, and the surfactant molecules begin to self-assemble in the bulk solution to form spherical aggregates known as micelles. This process, known as micellization, occurs above a specific concentration called the Critical Micelle Concentration (CMC).[12]



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Caption: Surfactant monomers self-assemble into micelles above the CMC.

The formation of micelles leads to a distinct change in the physicochemical properties of the solution, such as surface tension and conductivity, which remain relatively constant above the CMC.^{[12][13]}

Experimental Protocols

Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental property of a surfactant and can be determined by monitoring a physical property of the surfactant solution as a function of its concentration.^[13] The concentration at which an abrupt change in the property is observed corresponds to the CMC.

a) Surface Tensiometry Method

This is one of the most common methods for CMC determination.^{[13][14]}

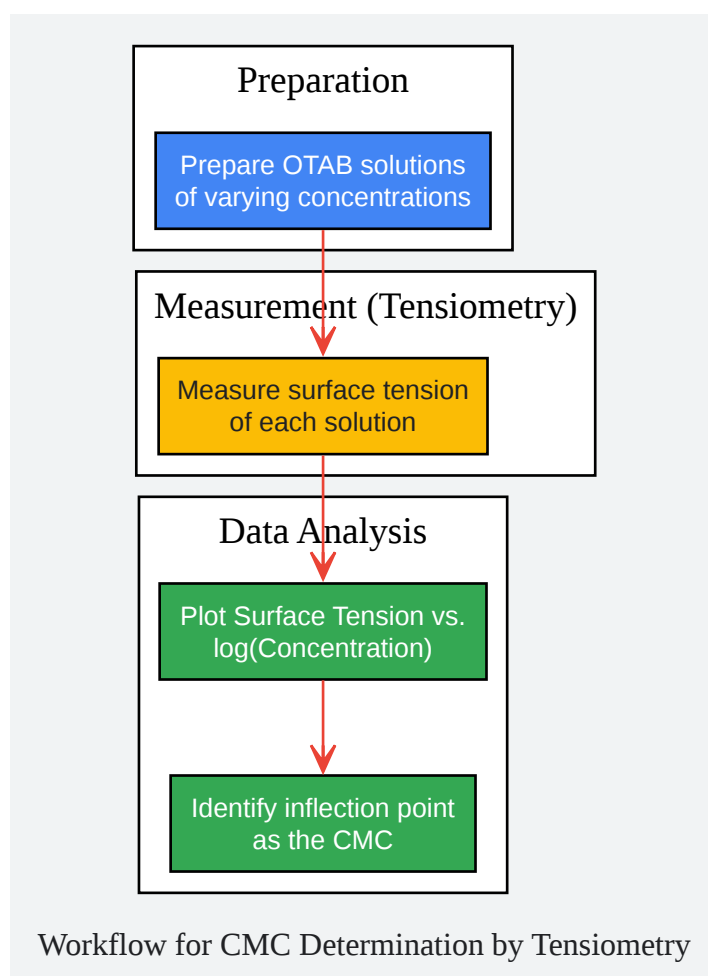
- Principle: The surface tension of a liquid decreases with the addition of a surfactant up to the CMC. Beyond the CMC, the surface tension remains relatively constant because additional surfactant molecules form micelles in the bulk solution rather than accumulating at the interface.[\[12\]](#)[\[13\]](#)
- Apparatus: A tensiometer (using methods like the du Noüy ring, Wilhelmy plate, or pendant drop) is required.[\[15\]](#)[\[16\]](#)
- Procedure:
 - Prepare a series of aqueous solutions of OTAB with varying concentrations.
 - Measure the surface tension of each solution using the tensiometer at a constant temperature.[\[15\]](#)
 - Plot the surface tension as a function of the logarithm of the OTAB concentration.
 - The point of inflection or the intersection of the two linear portions of the plot indicates the CMC.[\[13\]](#)

b) Conductometry Method

This method is suitable for ionic surfactants like OTAB.

- Principle: The conductivity of an ionic surfactant solution increases with concentration. Below the CMC, both the surfactant monomers and their counter-ions contribute to the conductivity. Above the CMC, newly added surfactant molecules form micelles, which are larger and less mobile charge carriers. This results in a change in the slope of the conductivity versus concentration plot.[\[17\]](#)[\[18\]](#)
- Apparatus: A conductometer.
- Procedure:
 - Prepare a stock solution of OTAB in deionized water.
 - Measure the conductivity of a known volume of deionized water.

- Make successive additions of the OTAB stock solution to the water, measuring the conductivity after each addition.^[17]
- Plot the specific conductivity against the surfactant concentration.
- The CMC is determined from the point of intersection of the two straight lines corresponding to the regions below and above the CMC.



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Caption: Experimental workflow for determining the CMC using tensiometry.

Determination of Solubility

The solubility of a surfactant is a crucial parameter for its application.

- Principle: The solubility can be determined by preparing saturated solutions and quantifying the concentration of the dissolved surfactant. For surfactants, solubility can be complex and is often characterized by the Krafft point, the temperature at which the solubility of the surfactant equals its CMC.[10][11] Below the Krafft point, the solubility is limited.[9]
- Procedure (General Method):
 - Add an excess amount of OTAB to a known volume of deionized water in a container.
 - Agitate the mixture at a constant temperature for a sufficient time to reach equilibrium (e.g., 24 hours).
 - Allow any undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant.
 - Determine the concentration of OTAB in the supernatant using an appropriate analytical technique, such as titration or spectroscopy. This concentration represents the solubility at that temperature.
 - Repeat at different temperatures to determine the Krafft point.

Conclusion

Octadecyltrimethylammonium bromide is a cationic surfactant with well-defined physical and chemical properties that underpin its wide range of applications. Its behavior in aqueous solution, particularly its critical micelle concentration and ability to reduce surface tension, are key performance indicators. The experimental protocols outlined provide standardized methods for characterizing these essential properties, which is crucial for researchers and professionals in drug development and material science who utilize this versatile compound.

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